

Personal protective equipment for handling Norcamphor

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Compound of Interest

Compound Name: Norcamphor

Cat. No.: B056629

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Essential Safety and Handling Guide for Norcamphor

For Immediate Use by Laboratory and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **Norcamphor** (CAS 497-38-1), a flammable solid organic compound. Adherence to these procedures is essential for ensuring laboratory safety and regulatory compliance.

Hazard Identification and Personal Protective Equipment (PPE)

Norcamphor is classified as a flammable solid and may cause skin, eye, and respiratory irritation.^[1] It is crucial to use appropriate Personal Protective Equipment (PPE) to minimize exposure risks.

Minimum PPE Requirements:

- **Eye Protection:** Wear chemical safety goggles or glasses that conform to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.^{[2][3]}
- **Hand Protection:** Use chemical-resistant gloves (e.g., Nitrile rubber) to prevent skin contact.^[4] Inspect gloves for any signs of degradation before use.

- Body Protection: A lab coat or other protective clothing is required to prevent skin exposure.
[2][3]
- Respiratory Protection: In situations where dust may be generated or ventilation is inadequate, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.[2][3] A particulate filter conforming to EN 143 is recommended.[4]

Norcamphor Properties

The following table summarizes the key physical and chemical properties of **Norcamphor**.

Property	Value
Appearance	White solid[2][3]
Odor	Odorless[2][3]
Melting Point	88 - 91 °C / 190.4 - 195.8 °F[3][4]
Boiling Point	168 - 172 °C / 334.4 - 341.6 °F @ 760 mmHg[3][4]
Flash Point	33 °C / 91.4 °F[3][4]
Molecular Formula	C ₇ H ₁₀ O
Molecular Weight	110.16 g/mol [4]

Safe Handling and Operational Plan

A systematic approach to handling **Norcamphor** is critical to maintaining a safe laboratory environment.

Step 1: Preparation and Engineering Controls

- Work in a well-ventilated area, preferably within a chemical fume hood.
- Ensure an eyewash station and safety shower are readily accessible.

- Remove all potential ignition sources from the handling area, such as open flames, sparks, and hot surfaces.[2][3]
- Use explosion-proof electrical, ventilating, and lighting equipment.[2][3]
- Employ non-sparking tools for all operations involving **Norcamphor**. [2][3]

Step 2: Handling Procedures

- Avoid direct contact with skin and eyes.[2]
- Do not breathe in the dust.[2]
- Weigh and transfer the material in a way that minimizes dust generation.
- Keep the container tightly closed when not in use.[2][3]

Step 3: Storage

- Store **Norcamphor** in a designated flammables area.[2][3]
- The storage location should be cool, dry, and well-ventilated.[2][3]
- Store away from incompatible materials, particularly strong oxidizing agents.[2][3]

Spill and Emergency Procedures

In Case of a Spill:

- Evacuate non-essential personnel from the area.
- Eliminate all ignition sources.[2][3]
- Wearing appropriate PPE, sweep up the spilled solid. Avoid creating dust.
- Use non-sparking tools to collect the material and place it into a suitable, labeled container for disposal.[2][3][4]
- Ventilate the area and wash the spill site after the material has been collected.

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention.[\[2\]](#)[\[3\]](#)
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention if irritation develops or persists.[\[4\]](#)
- Inhalation: Move to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Do not induce vomiting. Seek medical attention.[\[2\]](#)[\[3\]](#)

Disposal Plan

Norcamphor must be disposed of as hazardous waste. Adherence to institutional, local, and national regulations is mandatory.

Step 1: Waste Collection

- Collect **Norcamphor** waste in a designated, compatible, and properly labeled hazardous waste container.
- Do not mix with other waste streams unless explicitly permitted by your institution's waste management protocols. Halogenated and non-halogenated organic wastes should typically be segregated.

Step 2: Waste Storage

- Store the hazardous waste container in a designated, well-ventilated, and secure area, away from ignition sources.[\[3\]](#)
- The container must be kept tightly closed.

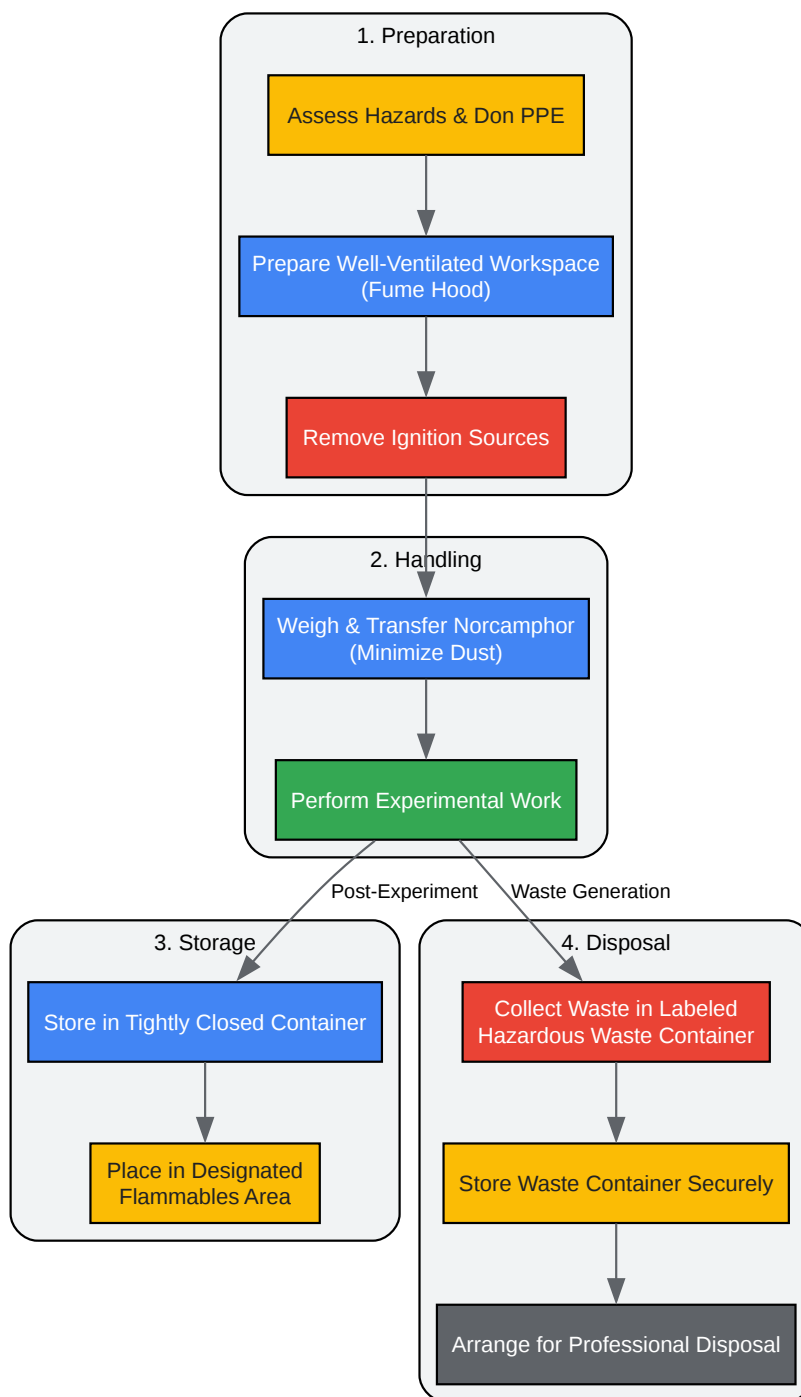
Step 3: Waste Disposal

- Arrange for disposal through a licensed hazardous waste management company.[\[2\]](#)

- Provide the waste management company with a complete and accurate description of the waste.
- Never dispose of **Norcamphor** down the drain or in regular trash. Common disposal methods for flammable solids include incineration in a specialized facility.[\[3\]](#)

Workflow for Safe Handling of Norcamphor

Safe Handling and Disposal Workflow for Norcamphor



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Caption: Workflow for the safe handling and disposal of **Norcamphor**.

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